

Characterization of C.I. Sulphur Yellow 2 Leuco Form: A Technical Guide

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Compound of Interest

Compound Name: C.I. Sulphur Yellow 2

Cat. No.: B074651

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Introduction

C.I. Sulphur Yellow 2 (C.I. 53120) is a sulfur dye widely used in the textile industry for dyeing cellulosic fibers.[1][2][3] Like other sulfur dyes, its application requires reduction to a water-soluble, colorless or lightly colored "leuco" form, which has an affinity for the substrate.[4] Following absorption, the leuco form is oxidized back to the insoluble parent dye, fixing it within the fiber. A thorough characterization of the leuco form is crucial for optimizing the dyeing process, ensuring color consistency, and understanding the dye's stability and environmental impact.

This technical guide provides an in-depth overview of the key aspects of **C.I. Sulphur Yellow 2** leuco form characterization. Due to the limited availability of specific experimental data for this particular dye in publicly accessible literature, this guide outlines the fundamental principles and expected methodologies based on the known behavior of sulfur dyes.

Physicochemical Properties

The fundamental properties of both the parent dye and its leuco form are summarized below.

Property	C.I. Sulphur Yellow 2 (Oxidized Form)	C.I. Sulphur Yellow 2 (Leuco Form)
C.I. Name	Sulphur Yellow 2	Leuco Sulphur Yellow 2
C.I. Number	53120	53120
CAS Number	1326-66-5	12262-38-3[5]
Appearance	Brown powder[2]	Yellow-brown solution (in sodium sulfide)[2]
Solubility	Insoluble in water; partially soluble in concentrated sulfuric acid.[2]	Soluble in aqueous sodium sulfide solution.[5]

Synthesis and Generation of the Leuco Form

The parent **C.I. Sulphur Yellow 2** dye is synthesized by heating N,N'-diformyl-1,3-diamino-6-methylbenzene and 4-(4-aminophenyl)benzenamine with sulfur at elevated temperatures (140-220°C).[2][5]

The leuco form is generated by the reduction of the parent dye in an alkaline solution.[4] Sodium sulfide is a common reducing agent for this process.[4] The reduction process involves the cleavage of disulfide bonds within the complex polymeric structure of the sulfur dye to form thiol groups, which are soluble in the alkaline medium.

Caption: Redox transformation of **C.I. Sulphur Yellow 2**.

Experimental Protocols for Characterization

Detailed experimental data for the leuco form of **C.I. Sulphur Yellow 2** is not widely published. The following protocols are generalized methods for the characterization of leuco sulfur dyes.

Preparation of the Leuco Form for Analysis

Objective: To prepare a stable solution of the **C.I. Sulphur Yellow 2** leuco form for subsequent analysis.

Materials:

- **C.I. Sulphur Yellow 2** powder
- Sodium sulfide (Na_2S)
- Sodium hydroxide (NaOH)
- Deionized water, deoxygenated
- Nitrogen gas

Procedure:

- In a three-neck round-bottom flask equipped with a nitrogen inlet and a magnetic stirrer, add a calculated amount of deionized, deoxygenated water.
- Purge the water with nitrogen gas for at least 30 minutes to remove dissolved oxygen.
- Under a continuous nitrogen blanket, add a specific concentration of sodium sulfide and a small amount of sodium hydroxide to achieve an alkaline pH.
- Slowly add a weighed amount of **C.I. Sulphur Yellow 2** powder to the solution while stirring.
- Gently heat the mixture (e.g., to 60-80°C) to facilitate the reduction and dissolution of the dye. The solution should change color, indicating the formation of the leuco form.
- Maintain the solution under a nitrogen atmosphere to prevent premature oxidation.^[6]
- For analysis, draw samples using a syringe and filter through a membrane filter, ensuring minimal exposure to air.

UV-Visible Spectroscopy

Objective: To determine the absorption spectrum of the **C.I. Sulphur Yellow 2** leuco form and identify its maximum absorption wavelength (λ_{max}).

Instrumentation:

- Dual-beam UV-Visible spectrophotometer
- Quartz cuvettes (1 cm path length) with airtight caps

Procedure:

- Prepare a series of dilutions of the leuco dye solution using a deoxygenated alkaline solution of sodium sulfide as the blank.
- Record the UV-Visible spectra of the solutions over a wavelength range of 200-800 nm.
- Identify the λ_{max} of the leuco form. It is anticipated to be in the UV region.
- The absorbance at λ_{max} can be used to quantify the concentration of the leuco form, provided a molar extinction coefficient is determined.

High-Performance Liquid Chromatography (HPLC)

Objective: To assess the purity of the **C.I. Sulphur Yellow 2** leuco form and to separate it from its oxidized form and any impurities.

Instrumentation:

- HPLC system with a diode array detector (DAD) or UV detector
- Reversed-phase C18 column
- Autosampler with temperature control

Procedure:

- Prepare a suitable mobile phase, which may consist of a mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol). The mobile phase should be deoxygenated.
- Inject a filtered sample of the leuco dye solution into the HPLC system.
- Run a gradient or isocratic elution program to separate the components.

- Monitor the elution profile at the λ_{max} of the leuco form and the oxidized form.
- The retention time and peak area can be used for identification and quantification.

Electrochemical Analysis

Objective: To determine the redox potential of the **C.I. Sulphur Yellow 2**/leuco form couple.

Instrumentation:

- Potentiostat/Galvanostat
- Three-electrode electrochemical cell (working electrode, reference electrode, counter electrode)

Procedure:

- Set up the electrochemical cell with the leuco dye solution as the electrolyte.
- Use an inert working electrode (e.g., glassy carbon or platinum).
- Employ a suitable reference electrode (e.g., Ag/AgCl or saturated calomel electrode).
- Perform cyclic voltammetry by scanning the potential between the reduced and oxidized states of the dye.
- The resulting voltammogram will show the oxidation and reduction peaks, from which the formal redox potential can be determined.

Quantitative Data (Exemplary)

The following tables present an example of how quantitative data for the **C.I. Sulphur Yellow 2** leuco form would be structured. The values provided are illustrative and based on typical data for sulfur dyes, as specific data for **C.I. Sulphur Yellow 2** is not readily available.

Table 1: Spectroscopic Properties

Parameter	Expected Value
λ_{max} (Leuco Form)	280 - 350 nm (in the UV region)
λ_{max} (Oxidized Form)	400 - 450 nm (in the visible region)
Molar Extinction Coefficient (ϵ) at λ_{max}	To be determined experimentally

Table 2: Chromatographic Parameters

Parameter	Expected Value
Column	C18, 5 μm , 4.6 x 250 mm
Mobile Phase	Acetonitrile:Water gradient
Flow Rate	1.0 mL/min
Detection Wavelength	Diode Array Detector (DAD) monitoring multiple wavelengths
Retention Time (Leuco Form)	To be determined experimentally
Retention Time (Oxidized Form)	To be determined experimentally

Table 3: Electrochemical Data

Parameter	Expected Value
Working Electrode	Glassy Carbon
Reference Electrode	Ag/AgCl
Scan Rate	50 mV/s
Redox Potential (E_0')	-600 to -750 mV vs. Ag/AgCl

Workflow and Logical Relationships

The characterization of **C.I. Sulphur Yellow 2** leuco form follows a logical workflow, from preparation to detailed analysis.

Caption: Workflow for leuco form characterization.

Stability and Handling

The leuco form of sulfur dyes is susceptible to air oxidation.[6] Therefore, all solutions should be handled under an inert atmosphere (e.g., nitrogen or argon) to prevent premature conversion back to the insoluble oxidized form. The stability of the leuco form in solution is a critical parameter for consistent dyeing and should be assessed, for instance, by monitoring its concentration over time using UV-Vis spectroscopy or HPLC.

Conclusion

The characterization of the leuco form of **C.I. Sulphur Yellow 2** is essential for a comprehensive understanding of its behavior in dyeing applications. While specific analytical data for this compound is scarce in the public domain, the methodologies and expected results outlined in this guide provide a solid framework for researchers and professionals to conduct a thorough characterization. The use of techniques such as UV-Visible spectroscopy, HPLC, and electrochemical analysis will yield valuable data on the spectral properties, purity, and redox behavior of the leuco form, ultimately enabling better control and optimization of the dyeing process.

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